

Technical Guide: 4',7-Dimethoxyisoflavone-d6

Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4',7-Dimethoxyisoflavone-d6

Cat. No.: B15555869

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This technical guide provides a detailed overview of the analytical data and quality control specifications for **4',7-Dimethoxyisoflavone-d6**, a deuterated analog of the naturally occurring isoflavone. The information is compiled for researchers, scientists, and professionals in drug development who require a comprehensive understanding of this compound's quality attributes.

Compound Identification and Physical Properties

4',7-Dimethoxyisoflavone-d6, also known as Dimethoxydaidzein-d6, is the deuterium-labeled form of 4',7-Dimethoxyisoflavone. The incorporation of stable heavy isotopes like deuterium is a common strategy in drug development to trace and quantify molecules during pharmacokinetic and metabolic studies.

Identifier	Value	Reference
Chemical Name	4',7-Dimethoxyisoflavone-d6	[1]
Synonyms	Dimethoxydaidzein-d6	[1]
Molecular Formula	C ₁₇ H ₈ D ₆ O ₄	[1]
Molecular Weight	288.33 g/mol	[1]
Appearance	Solid	[1]
Color	Light yellow to yellow	[1]
SMILES	<chem>O=C1C2=CC=C(OC([2H])</chem> <chem>([2H])C=C2OC=C1C3=CC=C(O</chem> <chem>C([2H])([2H])[2H])C=C3</chem>	[1]

Analytical Specifications and Data

The following table summarizes the typical analytical tests, specifications, and results for a batch of **4',7-Dimethoxyisoflavone-d6**.

Test	Specification	Result
Purity (HPLC)	≥95%	Conforms
Identity (¹ H NMR)	Conforms to structure	Conforms
Identity (Mass Spec)	Conforms to structure	Conforms
Isotopic Purity	≥95%	Conforms
Appearance	White to Off-White Solid	Conforms

Experimental Protocols

Detailed methodologies for the key analytical experiments are outlined below.

High-Performance Liquid Chromatography (HPLC)

- Purpose: To determine the purity of the compound.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of acetonitrile and water.
- Detection: UV detection at a specified wavelength (e.g., 254 nm).
- Procedure: A solution of the compound is prepared in a suitable solvent (e.g., methanol or DMSO) and injected into the HPLC system. The retention time and peak area of the main component are recorded. Purity is calculated based on the area percentage of the main peak relative to all other peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Purpose: To confirm the chemical structure of the compound.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆) or deuterated chloroform (CDCl₃).
- Procedure: A small amount of the sample is dissolved in the deuterated solvent, and the ¹H NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the peaks are analyzed to confirm the expected proton signals and the absence of significant impurities. For the deuterated compound, the absence of proton signals at the deuterated positions is a key confirmation point.

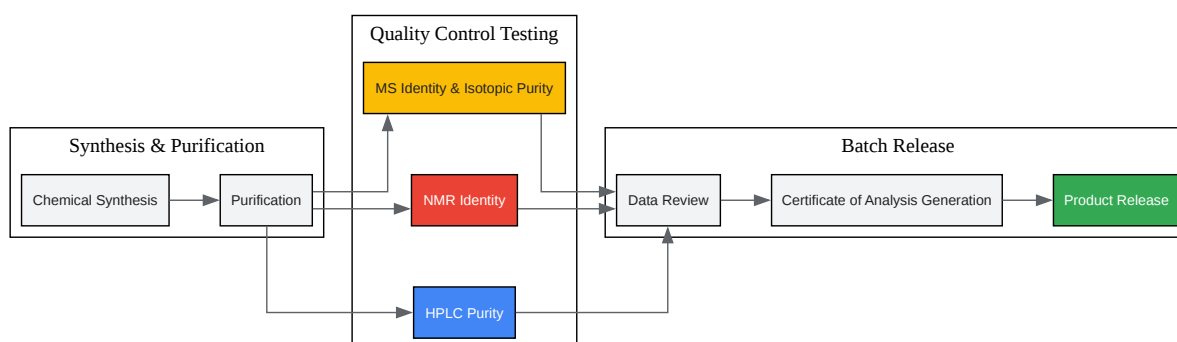
Mass Spectrometry (MS)

- Purpose: To confirm the molecular weight and isotopic purity of the compound.
- Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Ionization: Electrospray ionization (ESI) or electron impact (EI).

- Procedure: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is determined. For **4',7-Dimethoxyisoflavone-d6**, the expected molecular ion peak would correspond to its molecular weight of 288.33. The mass spectrum is also used to assess isotopic purity by examining the distribution of isotopic peaks.

Quality Control Workflow

The following diagram illustrates a typical quality control workflow for the release of a batch of **4',7-Dimethoxyisoflavone-d6**.



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References

- 1. medchemexpress.com [medchemexpress.com]

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